

"2-Methoxy-6-(3-nitrophenyl)pyridine" CAS number and molecular weight

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Compound of Interest

Compound Name: 2-Methoxy-6-(3-nitrophenyl)pyridine

Cat. No.: B578606

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In-Depth Technical Guide: 2-Methoxy-6-(3-nitrophenyl)pyridine

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a concise overview of the chemical properties of **2-Methoxy-6-(3-nitrophenyl)pyridine**. Due to the limited availability of public data, this document focuses on its fundamental characteristics. While detailed experimental protocols, biological activities, and signaling pathways for this specific compound are not extensively documented in publicly accessible literature, this guide offers insights into the general synthesis and potential biological relevance of structurally related compounds, providing a foundation for future research and development.

Chemical and Physical Properties

2-Methoxy-6-(3-nitrophenyl)pyridine is a substituted pyridine derivative. Pyridine and its derivatives are a significant class of heterocyclic compounds extensively used in medicinal chemistry and materials science. The presence of a methoxy group and a nitrophenyl substituent influences the molecule's electronic properties, solubility, and potential for biological interactions.

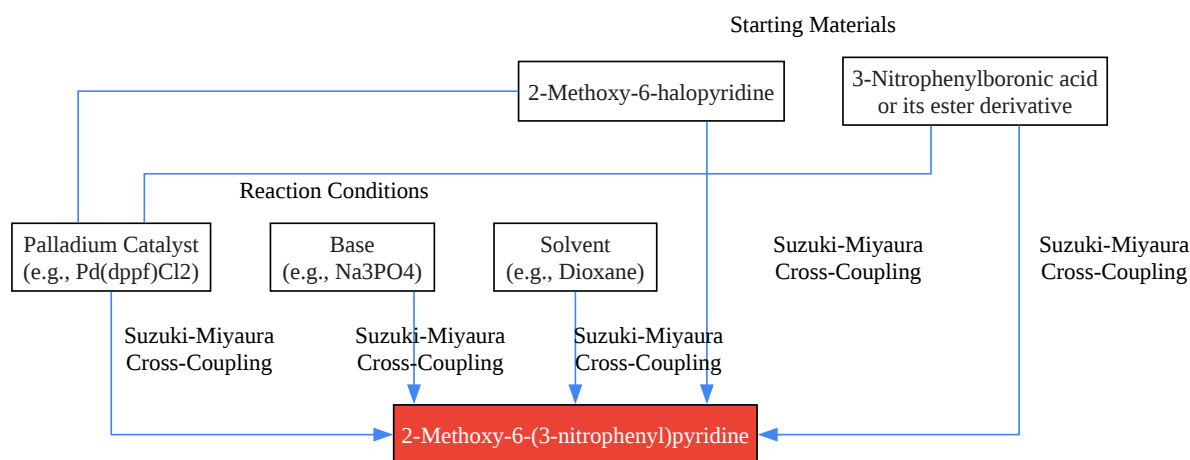
A summary of the key identification and molecular properties is presented in the table below.

Property	Value	Reference
CAS Number	1313359-04-4	[1] [2] [3] [4] [5]
Molecular Formula	C ₁₂ H ₁₀ N ₂ O ₃	[4]
Molecular Weight	230.22 g/mol	[1]
Synonyms	Not available	
Physical State	Not available	
Melting Point	Not available	
Boiling Point	Not available	
Solubility	Not available	

Synthesis Approaches for Structurally Related Compounds

While a specific, detailed experimental protocol for the synthesis of **2-Methoxy-6-(3-nitrophenyl)pyridine** is not readily available in the surveyed literature, the synthesis of 2-arylpyridines is a well-established area of organic chemistry. One of the most common and versatile methods for creating the C-C bond between a pyridine ring and an aryl group is the Suzuki-Miyaura cross-coupling reaction.[\[6\]](#)[\[7\]](#)

The general workflow for such a synthesis is outlined below. This diagram represents a plausible synthetic route that could be adapted for the target molecule.



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Caption: General workflow for the synthesis of 2-arylpyridines via Suzuki-Miyaura cross-coupling.

Potential Biological Activity

Specific biological data for **2-Methoxy-6-(3-nitrophenyl)pyridine** is not available in the public domain. However, the structural motifs present in the molecule, namely the pyridine ring and the nitroaromatic group, are common in many biologically active compounds.

Nitro compounds exhibit a wide range of biological activities, including antimicrobial, anticancer, and anti-inflammatory properties.[8][9][10] The nitro group can be metabolically reduced to generate reactive nitrogen species, which can induce cellular stress and toxicity in target organisms or cells.[8][10] It is important to note that the nitro group can be a pharmacophore but also a potential toxicophore, necessitating careful evaluation of any therapeutic candidate.[8][10]

Pyridine derivatives are also a cornerstone in drug discovery, with applications as anticancer, antimicrobial, and anti-inflammatory agents.[11] The biological activity of substituted pyridines

is highly dependent on the nature and position of the substituents on the pyridine ring.

Given the presence of both a pyridine and a nitrophenyl moiety, it is plausible that **2-Methoxy-6-(3-nitrophenyl)pyridine** could be investigated for a range of biological activities. However, without experimental data, any potential application remains speculative.

Signaling Pathways and Mechanism of Action

There is no information available regarding the signaling pathways or specific mechanism of action for **2-Methoxy-6-(3-nitrophenyl)pyridine**. Research into the biological effects of this compound would be required to elucidate any interactions with cellular targets and pathways.

Conclusion and Future Directions

2-Methoxy-6-(3-nitrophenyl)pyridine is a defined chemical entity with a known CAS number and molecular weight. While detailed experimental and biological data are currently lacking in the public literature, its structural features suggest that it may be a candidate for investigation in drug discovery programs, particularly in the areas of oncology and infectious diseases.

Future research should focus on:

- Developing and optimizing a synthetic route to obtain the compound in sufficient purity and quantity for biological screening.
- Performing in vitro assays to evaluate its cytotoxic, antimicrobial, and anti-inflammatory properties.
- If activity is observed, subsequent studies could explore its mechanism of action and potential cellular targets.

This guide serves as a starting point for researchers interested in **2-Methoxy-6-(3-nitrophenyl)pyridine**, providing the foundational chemical information and a framework for potential avenues of investigation based on the properties of related chemical structures.

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